

# Personal protective equipment for handling Z-N-Me-Ala-OH

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## Compound of Interest

Compound Name: Z-N-Me-Ala-OH

Cat. No.: B554375

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## Essential Safety and Handling Guide for Z-N-Me-Ala-OH

This guide provides crucial safety, handling, and disposal information for **Z-N-Me-Ala-OH** (Z-N-methyl-L-alanine) to ensure the safety of researchers, scientists, and drug development professionals. The following procedures are designed to minimize exposure risk and maintain chemical integrity.

## Chemical Identification and Hazards

Property	Value
Synonym	Z-N-methyl-L-alanine[1]
CAS Number	21691-41-8[1]
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>4</sub> [1]
Molecular Weight	237.25 g/mol [1]
Physical State	Solid, powder
Primary Hazard	Combustible Solid[1]

While a specific, detailed Safety Data Sheet (SDS) for **Z-N-Me-Ala-OH** was not found, information for structurally similar compounds like BOC-N-Methyl-L-alanine suggests it may

cause skin and eye irritation, and potential respiratory tract irritation. Therefore, handling with appropriate caution and personal protective equipment is mandatory.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **Z-N-Me-Ala-OH**.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles or Eyeshields	Chemical splash goggles are required to protect against dust particles and accidental splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.
Respiratory Protection	N95 Respirator or equivalent	Necessary when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust particles.
Body Protection	Laboratory Coat	A fully buttoned lab coat protects skin and personal clothing from contamination.
Foot Protection	Closed-toe Shoes	Standard laboratory practice to protect feet from spills.

## Operational Plan: Step-by-Step Handling Protocol

Proper handling techniques are critical to minimize exposure and maintain the quality of the compound. All handling of powdered **Z-N-Me-Ala-OH** should be performed within a certified chemical fume hood.

#### Preparation:

- **Verify Engineering Controls:** Ensure the chemical fume hood is operational and certified. Confirm that an emergency eyewash station and safety shower are accessible and unobstructed.
- **Assemble Materials:** Gather all necessary equipment, including spatulas, weigh boats, appropriate glassware, and required solvents.
- **Don PPE:** Put on all required personal protective equipment as detailed in the table above.

#### Weighing and Transfer:

- Perform all weighing and transfer operations of the solid compound within the chemical fume hood to minimize inhalation risk.
- Use clean spatulas to handle the material, avoiding the creation of dust clouds.
- Keep the container of **Z-N-Me-Ala-OH** tightly sealed when not in use.

#### Dissolving:

- If creating a solution, slowly add the solvent to the weighed solid to prevent splashing.
- Z-N-methylated amino acids are often used in peptide synthesis with solvents such as DMF or NMP. Always consult specific experimental protocols for the appropriate solvent.

## Storage and Disposal Plan

#### Storage:

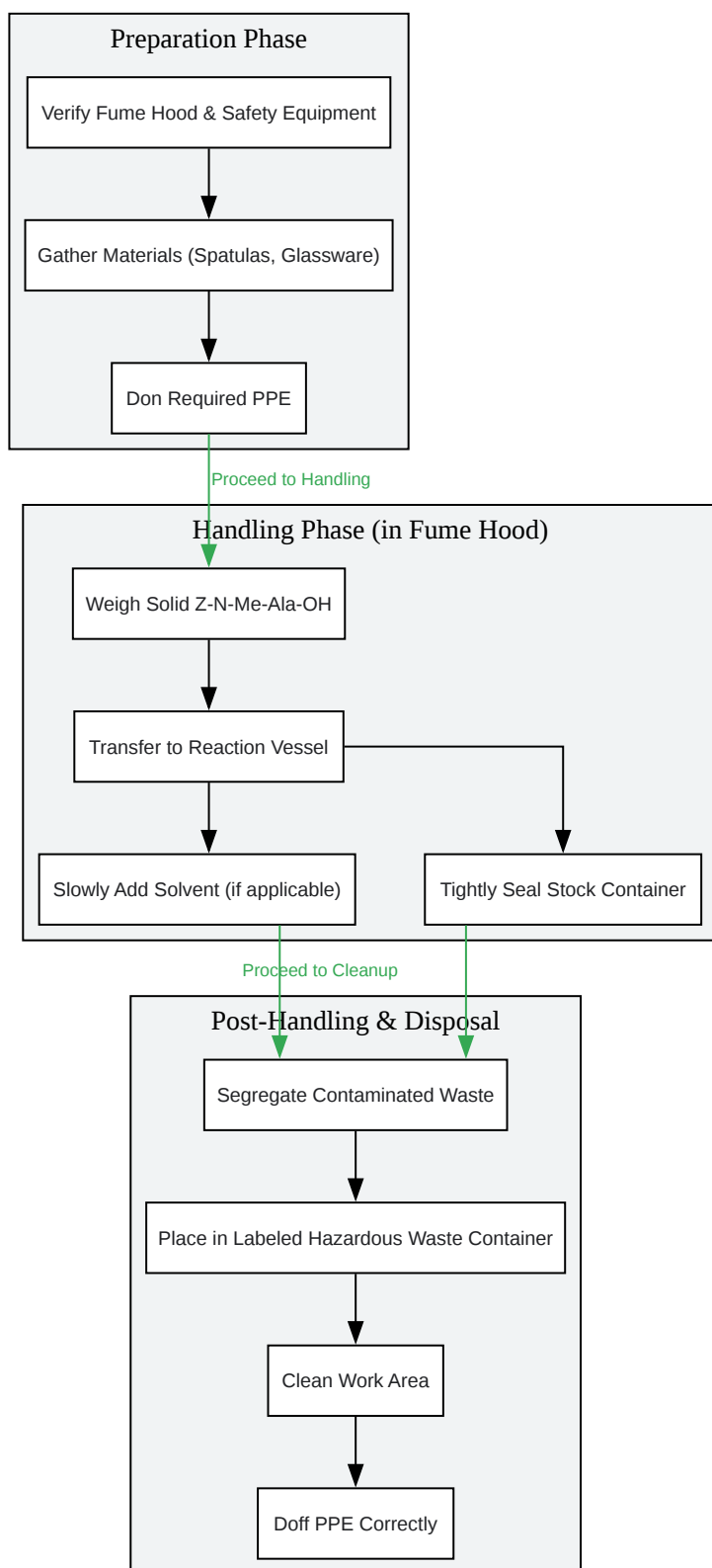
- Store **Z-N-Me-Ala-OH** in a tightly sealed container to protect it from moisture and atmospheric contaminants.
- Keep the container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is refrigerated (2-8°C).

#### Disposal:

- **Waste Segregation:** All disposable materials that have come into contact with **Z-N-Me-Ala-OH**, including gloves, weigh boats, and paper towels, should be considered hazardous chemical waste.
- **Containerization:** Collect all solid and liquid waste containing **Z-N-Me-Ala-OH** in clearly labeled, sealed, and appropriate hazardous waste containers.
- **Regulatory Compliance:** Dispose of all waste in accordance with local, state, and federal regulations for hazardous chemical waste. Do not dispose of this chemical down the drain or in regular trash.

## Experimental Workflow and Logic Diagrams

The following diagram illustrates the standard workflow for safely handling **Z-N-Me-Ala-OH** in a laboratory setting.



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Caption: Workflow for handling powdered **Z-N-Me-Ala-OH**.

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## References

- 1. Z-N-Me-Ala-OH = 98.0 HPLC 21691-41-8 [[sigmaaldrich.com](https://sigmaaldrich.com)]
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